

# Application of 2,5-Dihydroxyterephthalate MOFs in Chemical Sensing: Application Notes and Protocols

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## Compound of Interest

Compound Name: Disodium 2,5-dihydroxyterephthalate

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This document provides detailed application notes and protocols for the use of Metal-Organic Frameworks (MOFs) based on the 2,5-dihydroxyterephthalate linker in chemical sensing. These materials have shown significant promise in the selective and sensitive detection of various analytes, including metal ions and small molecules.

## Introduction

Metal-Organic Frameworks (MOFs) are a class of porous crystalline materials constructed from metal ions or clusters coordinated to organic ligands. The unique structural and chemical properties of MOFs, such as high surface area, tunable porosity, and functionalizable linkers, make them excellent candidates for chemical sensing applications.[1][2][3] MOFs utilizing the 2,5-dihydroxyterephthalate (H<sub>2</sub>dhtp) linker are particularly noteworthy for their luminescent properties, which can be modulated by the presence of specific analytes.[4][5] The hydroxyl and carboxyl groups on the linker provide strong coordination sites for metal ions and can participate in interactions with guest molecules, leading to changes in the MOF's fluorescence emission.[6]

This document will focus on the application of zinc-based and zirconium-based 2,5-dihydroxyterephthalate MOFs for the detection of water, methanol, and various metal ions.

## Quantitative Sensor Performance

The following table summarizes the performance of several 2,5-dihydroxyterephthalate MOFs as chemical sensors.

MOF Name/Formula	Target Analyte	Limit of Detection (LOD)	Response Time	Selectivity	Sensing Mechanism	Reference
[Zn(H <sub>2</sub> dhtp)(2,2'-bpy)(H <sub>2</sub> O)] <sub>n</sub> (Zn-CP)	Water	0.08% (v/v)	Not Specified	High selectivity in dry methanol and ethanol	Luminescence turn-on, Excited-State Intramolecular Proton Transfer (ESIPT) and structural transformation.	[5][7]
[Zn(H <sub>2</sub> dhtp)(2,2'-bpy)(H <sub>2</sub> O)] <sub>n</sub> (Zn-CP)	Methanol	0.28% (v/v) in ethanol	Not Specified	High selectivity in dry ethanol, n-propanol, and n-butanol	Luminescence turn-on.	[5][8]
[Zn(Bpy)(DHTA) <sub>0.5</sub> ] <sub>n</sub>	Fe <sup>3+</sup>	Not Specified	Not Specified	High selectivity against other metal ions.	Luminescence quenching.	[9]
UiO-(OH) <sub>2</sub> @RhB (Zr-based)	Al <sup>3+</sup>	10 nM	2 minutes	High selectivity against other metal ions.	Ratiometric fluorescence turn-on, ESIPT.	[4][5]
[Mg(H <sub>2</sub> dhtp)]	Water	≤1 v/v%	Rapid	Selective in various	Luminescence	[10][11]

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## Experimental Protocols

### Synthesis of $[\text{Zn}(\text{H}_2\text{dhtp})(2,2'\text{-bpy})(\text{H}_2\text{O})]_n$ (Zn-CP)

This protocol describes the sonochemical synthesis of a zinc-based MOF for water and methanol sensing.<sup>[5]</sup>

Materials:

- Zinc nitrate hexahydrate ( $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- 2,5-dihydroxyterephthalic acid ( $\text{H}_4\text{dhtp}$ )
- 2,2'-bipyridine (2,2'-bpy)
- N,N-Dimethylformamide (DMF)
- Ethanol

Procedure:

- In a beaker, dissolve 1 mmol of  $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ , 1 mmol of  $\text{H}_4\text{dhtp}$ , and 1 mmol of 2,2'-bpy in 20 mL of DMF.
- Sonicate the mixture for 1 hour at room temperature.
- Collect the resulting yellow precipitate by centrifugation.

- Wash the product with DMF and then ethanol to remove any unreacted precursors.
- Dry the final product in a vacuum oven at 60 °C.

## Protocol for Water Sensing using Zn-CP

This protocol details the procedure for detecting trace amounts of water in organic solvents using the synthesized Zn-CP.<sup>[7]</sup>

Materials:

- Synthesized Zn-CP powder
- Dry methanol or dry ethanol
- Deionized water
- Fluorometer

Procedure:

- Prepare a stock suspension of Zn-CP by dispersing 10 mg of the MOF in 100 mL of dry methanol or ethanol and sonicating for 30 minutes.
- Pipette 4 mL of the Zn-CP suspension into a 5 mL volumetric flask.
- Add varying amounts of water to achieve concentrations in the range of 0.5% to 20% (v/v).
- Adjust the final volume to 5 mL with the corresponding dry solvent.
- Transfer the suspension to a quartz cuvette.
- Measure the fluorescence emission spectrum with an excitation wavelength of 360 nm. An increase in emission intensity indicates the presence of water.

## Protocol for Fe<sup>3+</sup> Sensing using [Zn(Bpy)(DHTA)<sub>0.5</sub>]<sub>n</sub>

This protocol outlines the hydrothermal synthesis of a Zn-based MOF and its use for detecting Fe<sup>3+</sup> ions.<sup>[9]</sup>

### Synthesis of $[\text{Zn}(\text{Bpy})(\text{DHTA})_{0.5}]_n$ :

#### Materials:

- Zinc acetate dihydrate ( $\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$ )
- 2,2'-bipyridine (Bpy)
- 2,5-dihydroxyterephthalic acid (DHTA)
- Sodium hydroxide (NaOH) solution (2.5 M)
- Ultra-pure water

#### Procedure:

- Prepare a mixture of 1 mmol of  $\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$ , 1 mmol of Bpy, and 0.5 mmol of DHTA in 10 mL of ultra-pure water.
- Stir the mixture for 30 minutes at room temperature.
- Add 5 mL of 2.5 M NaOH solution and stir for another 30 minutes.
- Transfer the resulting solution to a 25 mL Teflon-lined autoclave and heat at 145 °C for 96 hours.
- Allow the autoclave to cool slowly to room temperature.
- Wash the resulting dark red block-shaped crystals with distilled water and dry.

### $\text{Fe}^{3+}$ Sensing Protocol:

#### Materials:

- Synthesized  $[\text{Zn}(\text{Bpy})(\text{DHTA})_{0.5}]_n$  powder
- Deionized water
- $\text{Fe}^{3+}$  solution (e.g., from  $\text{FeCl}_3$ )

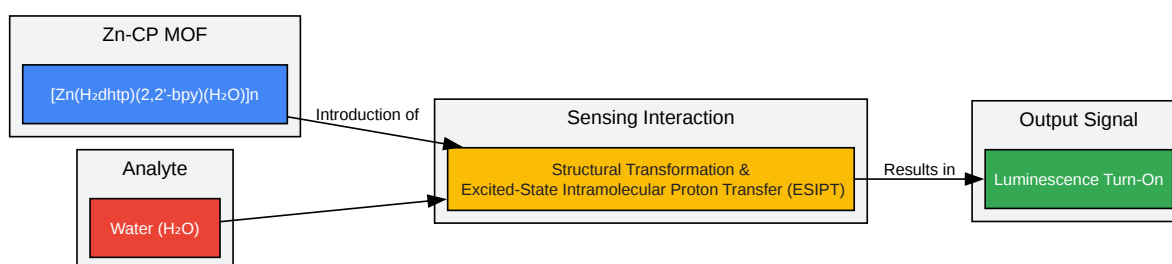
- Fluorometer

Procedure:

- Disperse a small amount of the ground MOF crystals in deionized water to create a stable suspension.
- Record the initial fluorescence emission spectrum of the suspension.
- Add a solution containing  $\text{Fe}^{3+}$  ions to the MOF suspension.
- Measure the fluorescence emission spectrum again. A quenching of the fluorescence intensity indicates the presence of  $\text{Fe}^{3+}$ .

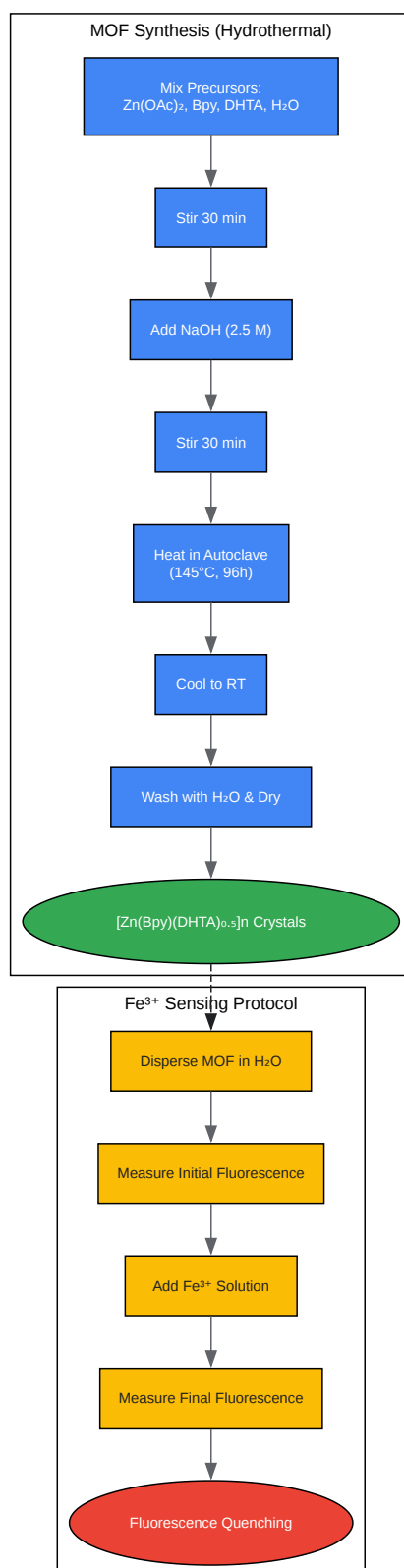
## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the sensing mechanisms and experimental procedures.



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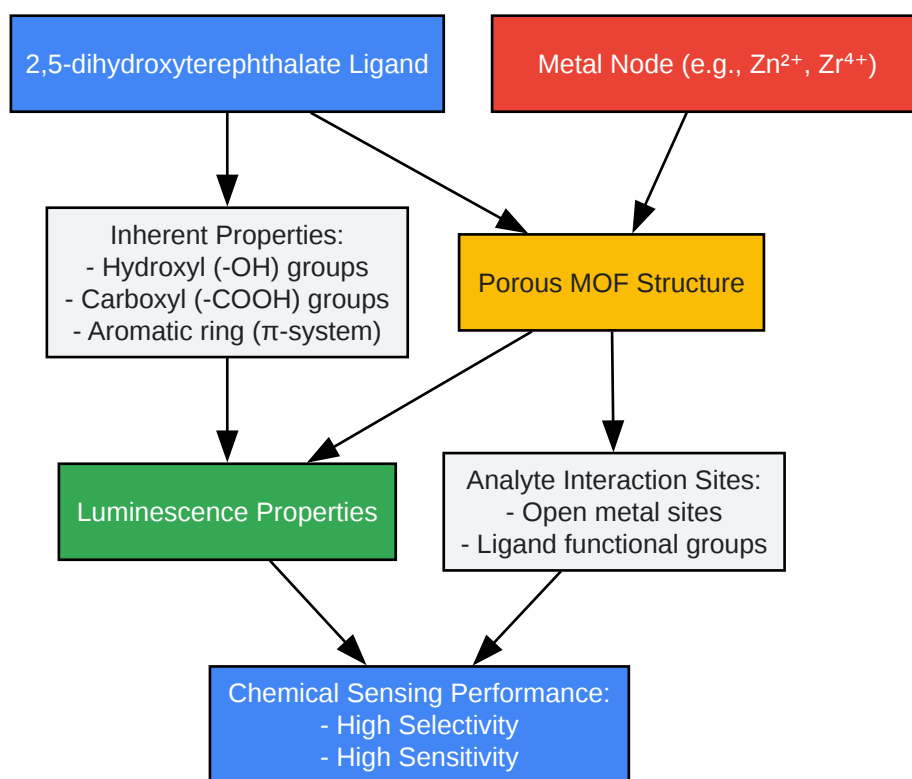
**Diagram 1.** Signaling pathway for water sensing by Zn-CP MOF.



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**Diagram 2.** Experimental workflow for  $\text{Fe}^{3+}$  sensing.





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**Diagram 3.** Logical relationship between MOF structure and sensing properties.

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